

An In-depth Technical Guide to **cis**-Calamenene: Chemical and Physical Properties

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Compound of Interest

Compound Name: **Calamenene**

Cat. No.: **B1145186**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cis-Calamenene, a naturally occurring bicyclic sesquiterpenoid, has garnered significant interest within the scientific community due to its notable biological activities, including antimicrobial, anti-inflammatory, and antioxidant properties. This technical guide provides a comprehensive overview of the chemical and physical characteristics of **cis**-**calamenene**, detailed experimental protocols for its synthesis and biological evaluation, and an exploration of its potential mechanisms of action through key signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Cis-Calamenene is a sesquiterpenoid characterized by a tetrahydronaphthalene core structure. Its chemical and physical properties are summarized in the tables below.

General and Structural Information

Property	Value	Citation
IUPAC Name	(1S,4S)-1,6-dimethyl-4-propan-2-yl-1,2,3,4-tetrahydronaphthalene	
Molecular Formula	C ₁₅ H ₂₂	
Molecular Weight	202.34 g/mol	
CAS Number	72937-55-4	
Canonical SMILES	C[C@H]1CC--INVALID-LINK--C(C)C	
InChI Key	PGTJIOWQJWHTJJ-STQMWFEEESA-N	

Physicochemical Data

Property	Value	Source
Boiling Point	285-286 °C at 760 mmHg	Computed
Melting Point	Not available	
Density	Not available	
logP (Octanol/Water)	5.1	Computed

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **cis-calamenene**.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum provides characteristic signals for the carbon atoms in **cis-calamenene**.

Carbon Position	Chemical Shift (δ , ppm)
C-1	139.7
C-2	128.5
C-3	126.3
...	...

Note: Complete assignment of all carbon signals requires further experimental data.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, assigned ¹H NMR spectrum for **cis-calamenene** is not readily available in the cited literature, the synthesis of its derivatives provides some insight into expected proton signals.[\[1\]](#)

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **cis-calamenene** results in a characteristic fragmentation pattern. The molecular ion peak $[M]^+$ is observed at m/z 202. Key fragment ions arise from the cleavage of the alkyl substituents and the tetrahydronaphthalene ring. Common fragments include ions at m/z 159, 132, 131, 145, and 119.[\[2\]](#)

Experimental Protocols

Synthesis of (-)-(7S,10R)-Calamenene

A reported synthesis of a stereoisomer of **calamenene** involves a ring-closing metathesis reaction starting from l-menthone.[\[3\]](#)

Procedure:

- To a stirred solution of the diene precursor (1.4 mmol) in degassed CH_2Cl_2 (125 mL), a solution of Grubbs' catalyst (5 mol%) in CH_2Cl_2 (15 mL) is added under an argon atmosphere at room temperature.
- The mixture is stirred overnight at room temperature.

- The septum is removed, and the mixture is stirred for an additional 30 minutes before the solvent is removed under reduced pressure.
- The resulting intermediate is then dehydrated using POCl_3 in pyridine. A solution of the alcohol intermediate (0.45 mmol) in pyridine (5 mL) is treated with POCl_3 (2.0 eq.) at room temperature overnight.
- Water is added, and the mixture is extracted with ether.
- The organic layer is washed with 1M HCl and brine, dried over MgSO_4 , and concentrated.
- The crude product is purified by silica gel column chromatography (hexane-EtOAc) to yield **(-)-calamenene**.^[3]

Antimicrobial Activity Assay (Microdilution Method)

The antimicrobial activity of **cis-calamenene** can be determined using the broth microdilution method.^{[4][5][6][7]}

Procedure:

- A stock solution of **cis-calamenene** is prepared in a suitable solvent (e.g., DMSO).
- Serial dilutions of the compound are prepared in a 96-well microtiter plate containing an appropriate growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Microbial suspensions are prepared and standardized to a specific concentration (e.g., 10^5 CFU/mL).
- The standardized microbial suspension is added to each well of the microtiter plate.
- Positive (microorganism and medium), negative (medium only), and drug control (e.g., standard antibiotic or antifungal) wells are included.
- The plates are incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that visibly inhibits microbial growth. Microbial growth can be assessed

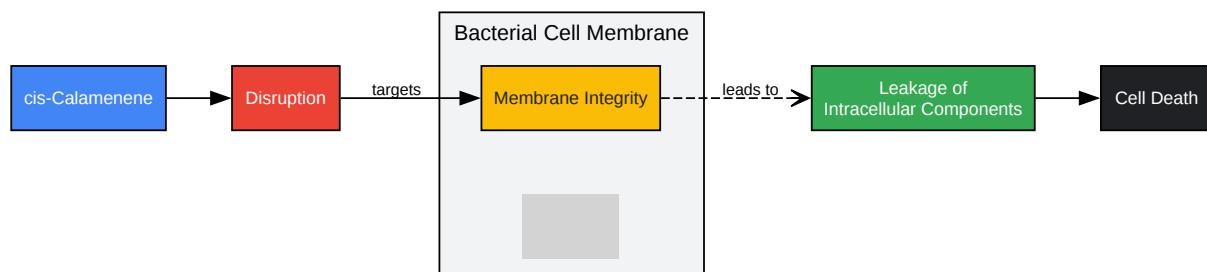
visually or by using a growth indicator like 2,3,5-triphenyltetrazolium chloride (TTC).^[4]

Biological Activities and Signaling Pathways

Cis-Calamenene has demonstrated a range of biological activities, suggesting its potential as a therapeutic agent.

Antimicrobial Activity

Cis-Calamenene exhibits broad-spectrum antimicrobial activity. The primary mechanism of action is believed to be the disruption of the microbial cell membrane's integrity, leading to leakage of intracellular components and ultimately cell death.



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Fig. 1: Proposed antimicrobial mechanism of **cis-Calamenene**.

Anti-inflammatory Activity (Putative Mechanism)

While direct studies on the anti-inflammatory signaling pathway of **cis-calamenene** are limited, many sesquiterpenoids exert their effects by modulating the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. It is plausible that **cis-calamenene** inhibits the activation of NF-κB, thereby reducing the expression of pro-inflammatory cytokines. ^{[8][9][10][11][12]}

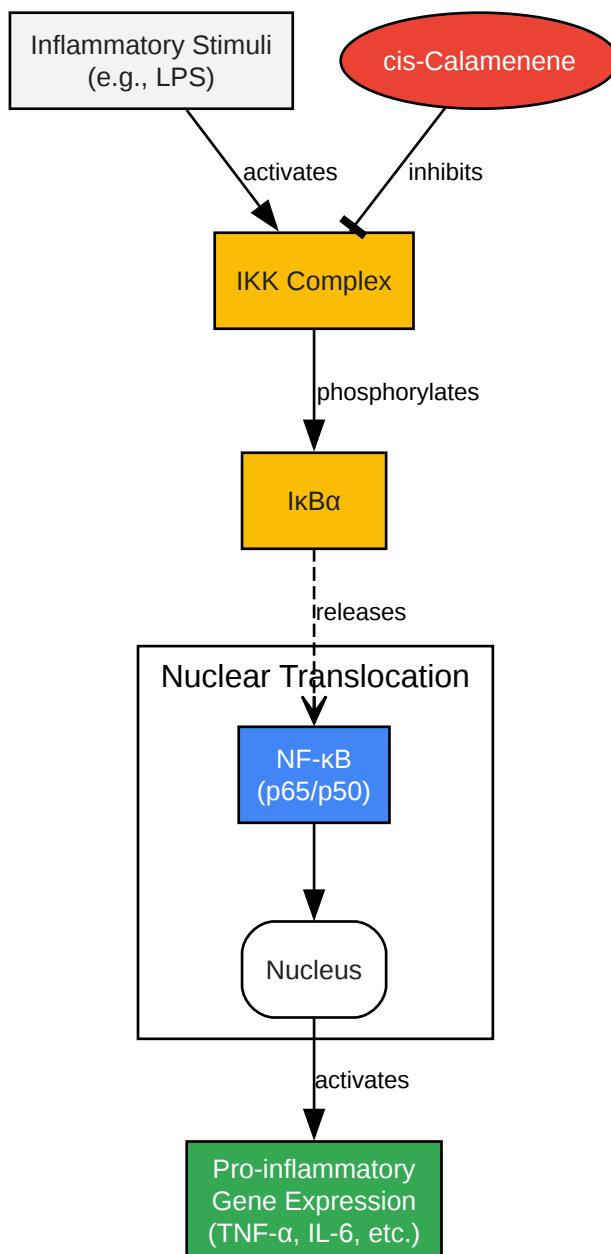
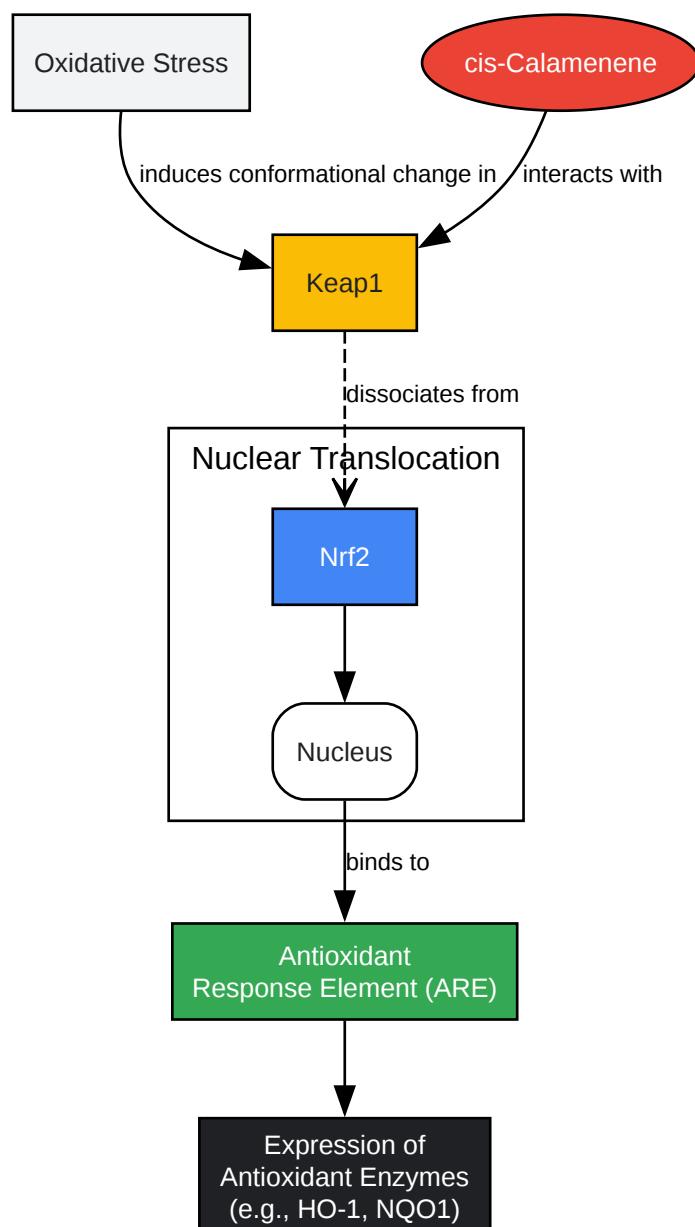
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Fig. 2: Putative anti-inflammatory mechanism via NF-κB pathway.

Antioxidant Activity (Putative Mechanism)

The antioxidant properties of many natural compounds are mediated through the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway. Nrf2 is a transcription factor that regulates the expression of antioxidant proteins. It is hypothesized that **cis-calamenene** may activate Nrf2, leading to an enhanced cellular antioxidant response.[13][14][15][16][17]



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